

Initial Toxicity and Safety Profile of Dimezone: A Technical Overview

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Compound of Interest

Compound Name: Dimezone

Cat. No.: B1581554

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Disclaimer: The term "**Dimezone**" can refer to several different chemical entities. This document primarily focuses on **Dimezone S** (CAS 13047-13-7), a compound used as a herbicide, pesticide, and photographic developing agent, for which public toxicity data is most readily available.[1][2] Another notable compound is Dimebon (latrepirdine), an investigational drug for which clinical trial safety data exists.[3][4][5] This guide will specify which compound is being referenced.

Introduction to Dimezone S

Dimezone S, chemically known as 4-(Hydroxymethyl)-4-methyl-1-phenyl-3-pyrazolidinone, is a cream to yellow crystalline powder.[1] It is utilized in agricultural applications as a herbicide to control broadleaf weeds and as a broad-spectrum insecticide.[1] Its herbicidal mechanism of action involves the inhibition of photosynthesis in plants, while its insecticidal effect is achieved by disrupting the nervous system of insects.[1]

Preclinical Toxicity Profile of Dimezone S

The initial toxicity profile of **Dimezone S** has been characterized through acute toxicity studies and hazard classifications.

Acute Toxicity Data

Quantitative data from acute oral toxicity studies are summarized below.

Test Type	Species	Route	Dose	Effect	Source
LD50	Mouse	Oral	283 mg/kg	-	National Technical Information Service[1]
LD50	Rat	Oral	566 mg/kg	Behavioral: Somnolence	[1]

Hazard Identification and Classification

Dimezone S is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) with the following hazards:

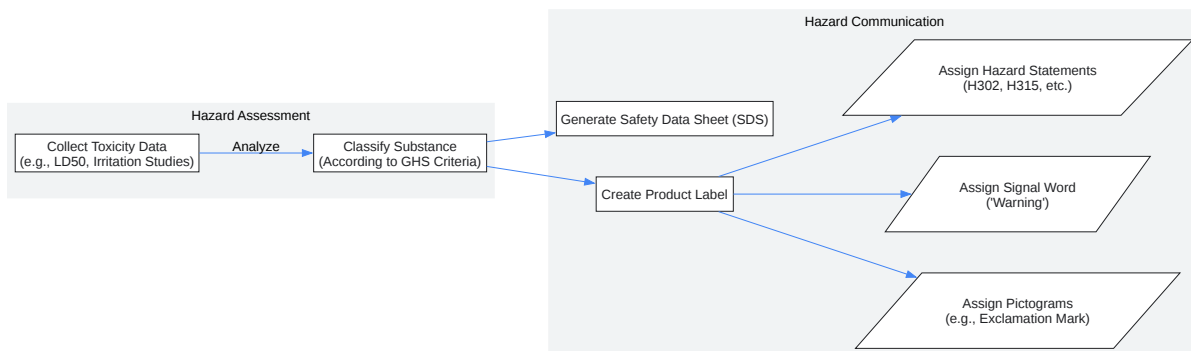
- Acute Toxicity (Oral), Category 4: Harmful if swallowed.[1][6]
- Skin Irritation, Category 2: Causes skin irritation.[1]
- Eye Irritation, Category 2: Causes serious eye irritation.[1]
- Specific Target Organ Toxicity (Single Exposure), Category 3: May cause respiratory irritation.[1]
- Skin Sensitization: May cause sensitization by skin contact.[1][7]

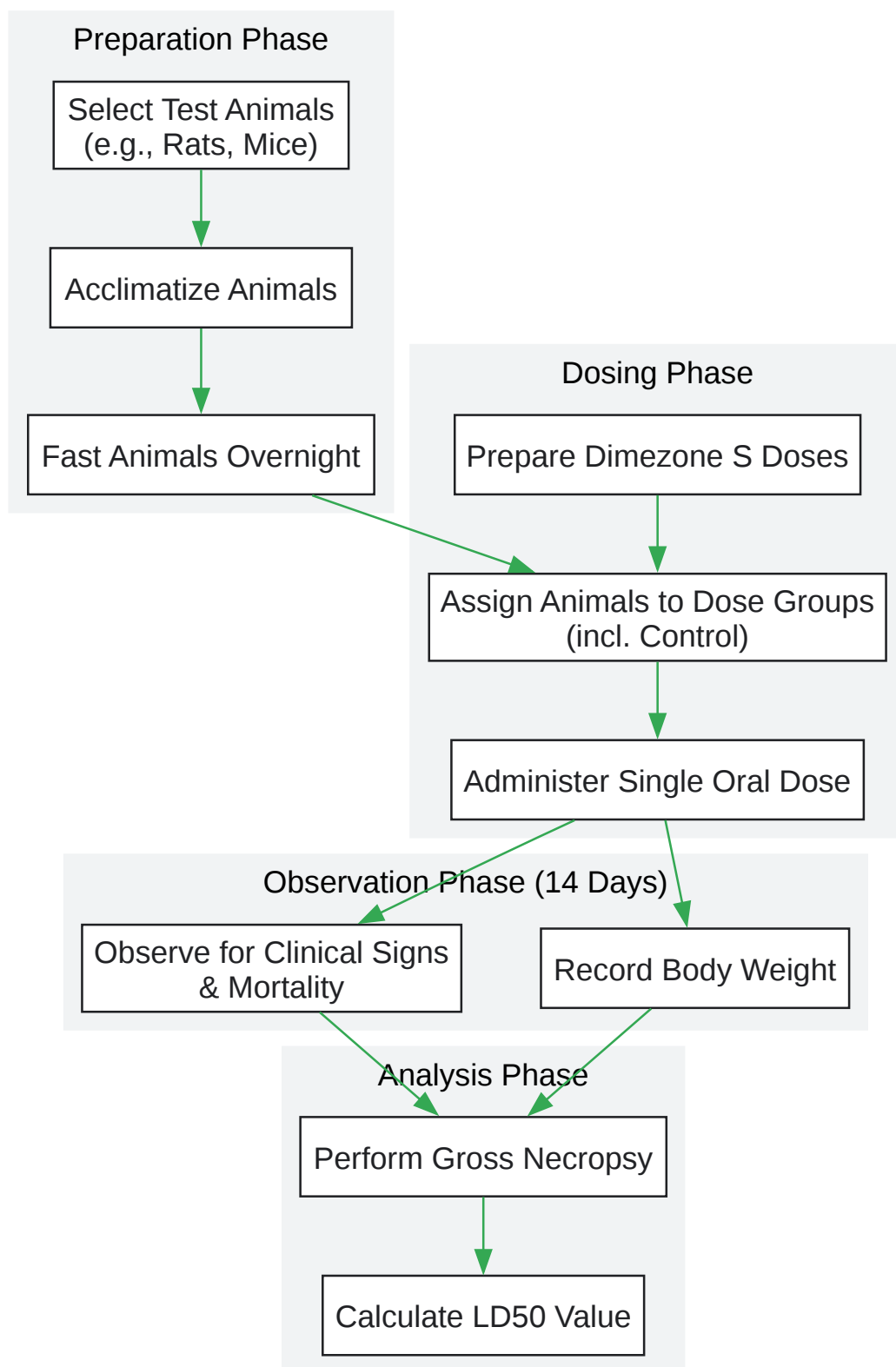
GHS Label Elements:

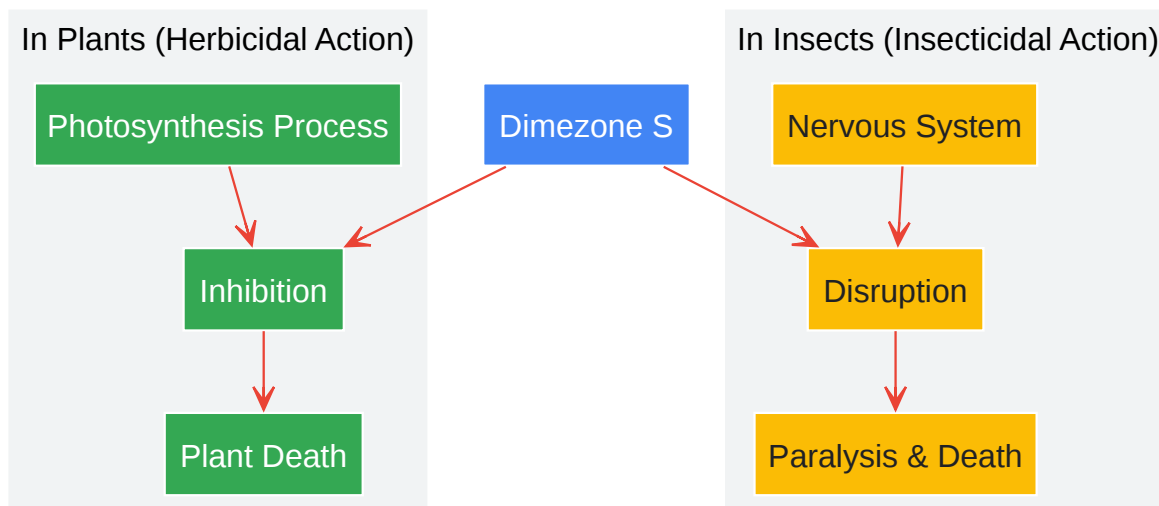
- Pictogram:
- Signal Word: Warning[1][6]
- Hazard Statements:
 - H302: Harmful if swallowed.[1][6]
 - H315: Causes skin irritation.[1]
 - H319: Causes serious eye irritation.[1]

- H335: May cause respiratory irritation.[\[1\]](#)
- Risk Statements (older classification):
 - R22: Harmful if swallowed.[\[1\]](#)
 - R36/37/38: Irritating to eyes, respiratory system and skin.[\[1\]](#)
 - R43: May cause sensitization by skin contact.[\[1\]](#)

The workflow for GHS hazard identification and communication is a critical component of chemical safety assessment.







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- To cite this document: BenchChem. [Initial Toxicity and Safety Profile of Dimezone: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581554#initial-toxicity-and-safety-profile-of-dimezone]

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